

# Essential Safety and Operational Guide for Handling 3,5-Dichlorocatechol

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For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Dichlorocatechol** (CAS No. 13673-92-2). All personnel must adhere to these procedures to minimize exposure risk and ensure a safe laboratory environment. This compound is a known irritant, causing skin, eye, and respiratory tract irritation.[1][2] Therefore, strict adherence to the personal protective equipment (PPE) and handling protocols outlined below is mandatory.

## **Hazard and Exposure Data**

While specific occupational exposure limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for **3,5-Dichlorocatechol** have not been established, the intrinsic hazards of the compound necessitate a cautious approach. The following table summarizes its key hazard information and physical properties.



Parameter	Value	Source
CAS Number	13673-92-2	[3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	179.00 g/mol	[2][4]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1][2]
Signal Word	Warning	[1][4]
Physical State	Solid	
Melting Point	79.5-84.5 °C	
Storage Temperature	+20°C	[3]

# **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is the first line of defense against exposure to **3,5- Dichlorocatechol**. The following equipment must be worn at all times when handling this chemical.



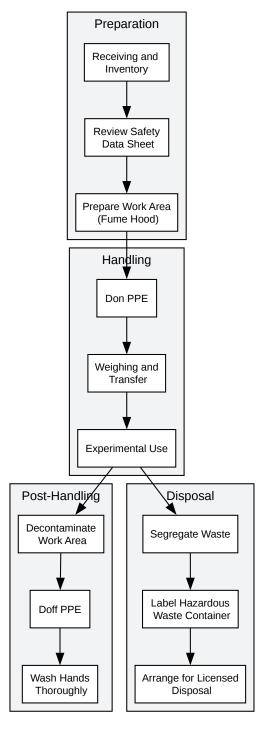
Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety glasses with side- shields or chemical safety goggles. A face shield is required when there is a risk of splashing.	ANSI Z87.1 approved
Hands	Chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Gloves should be inspected for damage before each use and changed immediately if contaminated.	Follow manufacturer's chemical resistance guide.
Respiratory	A NIOSH-approved N95 dust mask or higher is required when handling the solid material outside of a certified chemical fume hood to prevent inhalation of dust particles.	NIOSH-approved
Body	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are mandatory.	N/A

# **Operational Plan: From Receipt to Disposal**

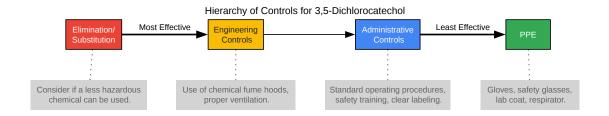
Adherence to a standardized workflow is critical for minimizing the risk of exposure and contamination.



#### Operational Workflow for 3,5-Dichlorocatechol







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